

Essential Safety and Operational Guidance for Handling D-Luciferin 6'-methyl ether

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Compound of Interest

Compound Name: *D-Luciferin 6'-methyl ether*

Cat. No.: *B15554877*

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Date of Compilation: 2025-12-11

This document provides immediate safety, handling, and disposal protocols for **D-Luciferin 6'-methyl ether**, tailored for researchers, scientists, and professionals in drug development. The information herein is aggregated from safety data sheets of structurally similar compounds and general laboratory safety practices, due to the absence of a specific Safety Data Sheet (SDS) for **D-Luciferin 6'-methyl ether**.

Chemical Identifier and Physical Properties

A summary of the key quantitative data for **D-Luciferin 6'-methyl ether** is presented below. This information is critical for the safe and effective handling of this compound in a laboratory setting.

Property	Value	Source
CAS Number	24404-90-8	[1]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₃ S ₂	[1][2]
Molecular Weight	294.35 g/mol	[1][3]
Purity	>95%	[2]
Appearance	Solid	[2]
Solubility	Soluble in DMSO and water	[2]
Storage Temperature	-20°C	[2][4]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific hazard classification for **D-Luciferin 6'-methyl ether** is not readily available, the safety data for the related compound D-Luciferin indicates that it is not considered a hazardous substance under OSHA 29 CFR 1910.1200.[5] However, as a matter of good laboratory practice and precaution, the following PPE is mandatory when handling **D-Luciferin 6'-methyl ether** to minimize exposure risk.

Engineering Controls:

- Work in a well-ventilated area.[6] An eyewash station and safety shower should be readily accessible.[5]

Personal Protective Equipment:

- Eye Protection: Safety glasses with side-shields are required.[7]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.[4][7] Gloves should be inspected before use and disposed of properly after handling the compound.[4]
- Skin and Body Protection: A laboratory coat is required to protect street clothing.[6]

- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator should be used.[4]

Detailed Handling and Storage Protocol

Adherence to the following step-by-step procedures is crucial for the safe handling and storage of **D-Luciferin 6'-methyl ether**.

Step 1: Preparation

- Before handling, ensure all required PPE is correctly donned.
- Prepare the workspace by clearing unnecessary items and ensuring the work area is clean.
- If weighing the solid, use a chemical fume hood or a balance with a draft shield to minimize dust inhalation.

Step 2: Handling

- Avoid direct contact with the skin, eyes, and clothing.[5]
- Avoid the formation of dust and aerosols.[6]
- Use only non-sparking tools to prevent ignition sources.[6]

Step 3: Storage

- Store in a tightly closed container in a dry and well-ventilated place.[4][6]
- The recommended long-term storage condition is at -20°C under desiccating conditions.[2][4]
- The compound is light-sensitive and should be protected from light.[4]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is critical.

- **Spill:** For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.^[4]^[5] The area can then be wiped with a moist towel.^[4] For major spills, evacuate the area and contact emergency services.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water.^[4]
- **Eye Contact:** Flush eyes with water as a precaution.^[4]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, seek medical attention.^[4]
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.^[4]

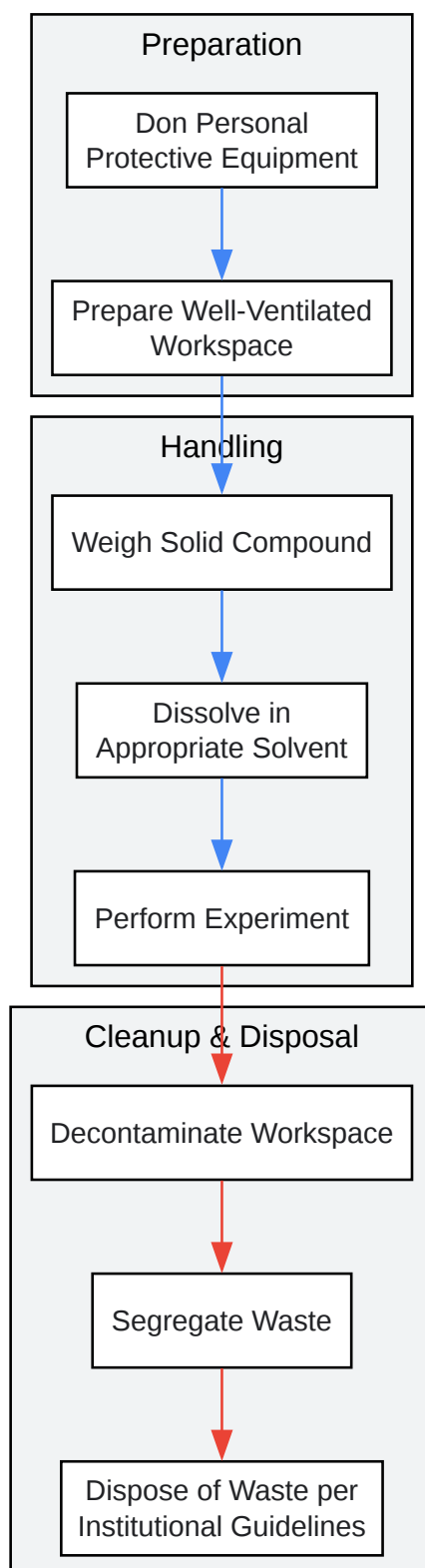
Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.^[8]

- **Chemical Waste:** Unused **D-Luciferin 6'-methyl ether** and any materials contaminated with it should be collected in a designated, labeled, and sealed container for chemical waste.
- **Contaminated PPE:** Used gloves and other disposable PPE should be disposed of as chemical waste.
- Do not dispose of the product directly into the sewage system.^[4]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **D-Luciferin 6'-methyl ether** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **D-Luciferin 6'-methyl ether**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling D-Luciferin 6'-methyl ether]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15554877/docs#essential-safety-and-operational-guidance-for-handling-d-luciferin-6-methyl-ether>]

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